

Unable to Proceed: Clarification Required for "SC-10"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SC-10

Cat. No.: B1681507

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Initial searches for "**SC-10**" have revealed that this term is ambiguous and does not point to a single, specific pharmaceutical compound. To provide an accurate and relevant technical guide on the safety and toxicity profile, further clarification on the identity of "**SC-10**" is essential.

Multiple, unrelated substances and products are referred to as "**SC-10**" in publicly available information. Without a more specific identifier, it is not possible to gather the detailed, substance-specific data required for an in-depth technical guide that would be useful to researchers, scientists, and drug development professionals.

The term "**SC-10**" has been identified in various contexts, including:

- **Industrial Solvents:** A Safety Data Sheet (SDS) describes "**SC-10 Solvent**" as another name for Glycol Ether PM. The SDS outlines its own set of toxicological properties, including potential liver and kidney effects with repeated overexposure.
- **Cosmetic Ingredients:** "Sensiva® SC 10" is a trade name for a cosmetic ingredient. Its safety profile indicates risks such as serious eye damage and hazards to aquatic life.
- **Research Compounds and Natural Products:** In scientific literature, "SC10" has been used to designate a compound from Cymbopogon citratus (lemongrass) oil that was investigated in a computational study for its potential to inhibit SARS-CoV-2.
- **Biological Materials:** The designation "**SC-10**" has been used to refer to a specific strain of bacteria (Gordonia sp. **SC-10**) in the context of biodesulfurization research.

- **Laboratory Reagents:** The catalog number "**sc-10**" is used by Santa Cruz Biotechnology to identify a specific c-Met antibody used in preclinical research.
- **Dosage Abbreviations in Studies:** In a study on an anti-inflammatory fraction of *Coptis chinensis*, "SC10" was used as an abbreviation for a 10 mg/kg dose of the sanguinarine-chelerythrine fraction. Similarly, in other preclinical studies, "SC 10 mg/kg" is a common way to denote a subcutaneous administration of a 10 mg/kg dose of a given substance.

Given the variety of meanings for "**SC-10**," providing a consolidated safety and toxicity profile would be misleading and scientifically inaccurate. The core requirements of the request—summarizing quantitative data, detailing experimental protocols, and creating specific signaling pathway diagrams—are contingent on having data for a single, well-defined molecule.

To proceed with this request, please provide a more specific identifier for the "**SC-10**" of interest, such as:

- Chemical Name or IUPAC Name
- CAS Number
- Company or Research Institution of Origin
- Therapeutic Class or Target
- A Relevant Publication (DOI or PMID)

Once a specific compound is identified, a comprehensive search for its safety and toxicity data can be conducted to generate the requested in-depth technical guide.

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